

Cyclotridecane: A Toxicological and Safety Profile Based on Read-Across Analysis

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Compound of Interest

Compound Name: **Cyclotridecane**

Cat. No.: **B13116453**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct toxicological and safety data for **Cyclotridecane** (CAS No. 295-02-3) is not readily available in the public domain. This document employs a read-across approach, a scientifically accepted method for assessing the safety of data-poor substances by using information from structurally similar compounds.^{[1][2][3]} The primary analogue used for this assessment is Cyclododecane (CAS No. 294-62-2), a closely related cycloalkane with a 12-carbon ring. All quantitative data and safety assessments presented herein are based on studies conducted on Cyclododecane and should be interpreted with this consideration.

Introduction to Cyclotridecane and the Read-Across Approach

Cyclotridecane is a cyclic hydrocarbon with the chemical formula C₁₃H₂₆.^[4] Due to a lack of comprehensive toxicological studies on **Cyclotridecane**, this guide utilizes a read-across methodology to infer its potential hazards. This approach is founded on the principle that substances with similar chemical structures are likely to exhibit comparable physicochemical properties and toxicological profiles.^{[1][3]} Cyclododecane, with its 12-carbon aliphatic ring, represents a close structural analogue to **Cyclotridecane**, making it a suitable surrogate for this toxicological assessment.

Quantitative Toxicological Data (Read-Across from Cyclododecane)

The following tables summarize the available quantitative toxicological data for Cyclododecane, which is used to estimate the safety profile of **Cyclotridecane**.

Table 1: Acute Toxicity of Cyclododecane

Test Type	Route of Exposure	Species	Dose	Result	Reference
LD50	Oral	Rat	>10,000 mg/kg	Not classified as acutely toxic	
LD50	Subcutaneously	Mouse	>10,000 mg/kg	Not classified as acutely toxic	[4][5]
Acute Toxicity	Oral, Inhalation, Dermal	-	Up to the limit of solubility	No effect observed	[6]

Table 2: Irritation and Sensitization Potential of Cyclododecane

Endpoint	Test Type/Observation	Result	Reference
Skin Irritation	Based on available test data	Slightly irritant to not an irritant	[6]
Eye Irritation	Based on available test data	Slightly irritant to not an irritant	[6]
Skin Sensitization	Based on available test data	Not expected to cause allergic skin reactions	[6]

Table 3: Genotoxicity and Carcinogenicity of Cyclododecane

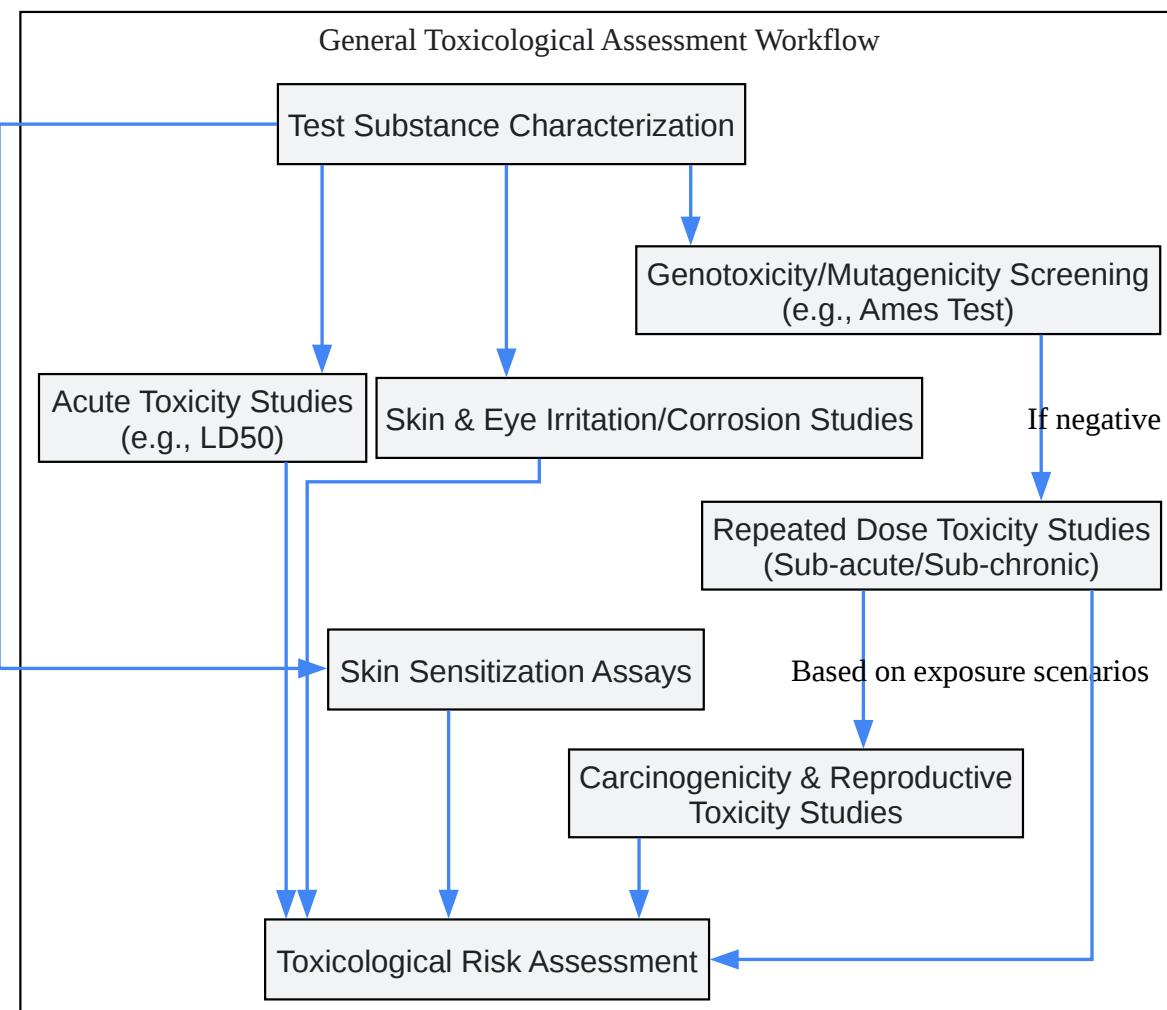
Endpoint	Test Type	Result	Reference
Genotoxicity/Mutagenicity	In vitro data, Ames test	Not expected to cause adverse genetic effects	[6]
Carcinogenicity	No data available	Data not available	[6] [7]

Table 4: Repeated Dose Toxicity of Cyclododecane

Endpoint	Observation	Result	Reference
Repeated Exposure Toxicity	Based on available test data	Not expected to cause significant toxicity	[6]

Experimental Protocols

Detailed experimental protocols for the specific studies cited on Cyclododecane are not available in the provided search results. However, a general workflow for toxicological assessment is outlined below.

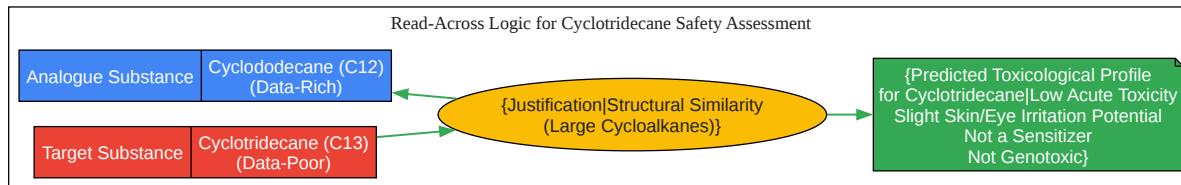
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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

Read-Across Justification and Workflow for Cyclotridecane

The use of Cyclododecane data for assessing **Cyclotridecane** is justified by their close structural analogy. Both are large, non-functionalized cycloalkanes, and it is anticipated that

they will have similar absorption, distribution, metabolism, and excretion (ADME) profiles, as well as similar toxicological properties.



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Caption: Logical workflow for the read-across safety assessment of **Cyclotridecane**.

Summary and Conclusions

Based on a read-across analysis using data from its close structural analogue, Cyclododecane, **Cyclotridecane** is predicted to have a low order of acute toxicity via oral and dermal routes of exposure.^{[4][5]} It may be a slight skin and eye irritant.^[6] It is not expected to be a skin sensitizer or to have genotoxic potential.^[6]

There is currently no available data to assess the carcinogenicity or reproductive toxicity of **Cyclotridecane** or Cyclododecane.^{[6][7]} While Cyclododecane has shown a high potential for bioaccumulation, the overall risk to human health under controlled industrial conditions is considered low.^[6]

Recommendations: While the read-across approach provides a valuable preliminary safety assessment, it is not a substitute for direct testing. To definitively characterize the toxicological profile of **Cyclotridecane**, further studies are recommended, particularly focusing on endpoints where data is lacking, such as carcinogenicity and reproductive toxicity. Professionals in drug development and research should handle **Cyclotridecane** with appropriate personal protective equipment, assuming it may be a mild skin and eye irritant, until more specific data becomes available.

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